

Safe handling and disposal of 2-Chloro-2-methylpentane

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Compound of Interest

Compound Name: 2-Chloro-2-methylpentane

Cat. No.: B1597335

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Technical Support Center: 2-Chloro-2-methylpentane

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chloro-2-methylpentane**.

Properties of 2-Chloro-2-methylpentane

For easy reference, the key quantitative data for **2-Chloro-2-methylpentane** are summarized in the table below.

Property	Value
Molecular Formula	C6H13Cl
Molecular Weight	120.62 g/mol
Boiling Point	111-114.4°C[1][2][3]
Flash Point	19°C[3]
Density	0.86 g/cm³[1][2][3]
Refractive Index	1.4107[1][2]
Solubility	Soluble in Chloroform, sparingly soluble in DMSO, slightly soluble in Ethyl Acetate and Methanol.[1][2]
Storage Temperature	2-8°C

Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with **2-Chloro-2-methylpentane**.

Question	Answer
What should I do in case of a small spill of 2-Chloro-2-methylpentane in the laboratory?	For a small spill, first, ensure the area is well-ventilated and remove all sources of ignition. ^[4] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. ^[4] Contain the spill using an inert absorbent material such as sand, earth, or vermiculite. ^[5] Collect the absorbed material into a suitable, closed container for disposal. ^{[4][6]} Do not let the chemical enter drains. ^{[4][5]}
I have accidentally come into skin contact with 2-Chloro-2-methylpentane. What is the appropriate first aid measure?	Immediately take off all contaminated clothing. ^[4] Wash the affected skin area with soap and plenty of water. ^[4] It is advisable to consult a doctor following skin contact. ^[4]
What are the signs of inhalation exposure to 2-Chloro-2-methylpentane and what should I do?	Inhalation may cause respiratory tract irritation. ^{[5][7]} If you have inhaled vapors, move to an area with fresh air immediately. ^[4] If you experience breathing difficulties, seek immediate medical attention. ^{[4][8]}
My sample of 2-Chloro-2-methylpentane has developed a slight yellow color. Is it still safe to use?	A change in color could indicate the presence of impurities or degradation products. While the safety data sheets describe the pure substance as a colorless to yellow liquid, any unexpected change in appearance warrants caution. It is recommended to assess the purity of the substance before proceeding with sensitive experiments. If in doubt, it is safer to dispose of the discolored reagent.
What type of fire extinguisher should be used for a fire involving 2-Chloro-2-methylpentane?	Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. ^{[4][6][8]} Do not use a water jet, as it may spread the flammable liquid.

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **2-Chloro-2-methylpentane**?

2-Chloro-2-methylpentane is a flammable liquid and vapor.[9] It causes skin irritation and serious eye irritation.[9] It is also important to handle it in a well-ventilated area to avoid inhaling vapors.[4]

What personal protective equipment (PPE) should be worn when handling **2-Chloro-2-methylpentane**?

- Eye/Face Protection: Wear tightly fitting safety goggles.[4]
- Skin Protection: Handle with chemical-impermeable gloves and wear a lab coat or other protective clothing.[4]
- Respiratory Protection: If working in an area with poor ventilation or if exposure limits are exceeded, use a suitable respirator.[4]

How should **2-Chloro-2-methylpentane** be stored?

Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6] Keep it away from heat, sparks, and open flames.[7] It should be stored separately from incompatible materials and foodstuffs.[4]

What is the proper procedure for disposing of **2-Chloro-2-methylpentane** waste?

Waste material must be disposed of in accordance with national and local regulations.[7] Do not mix it with other waste.[7] Leave the chemical in its original container if possible.[7] Contact a licensed professional waste disposal service for its disposal.[5]

Can I pour small amounts of **2-Chloro-2-methylpentane** down the drain?

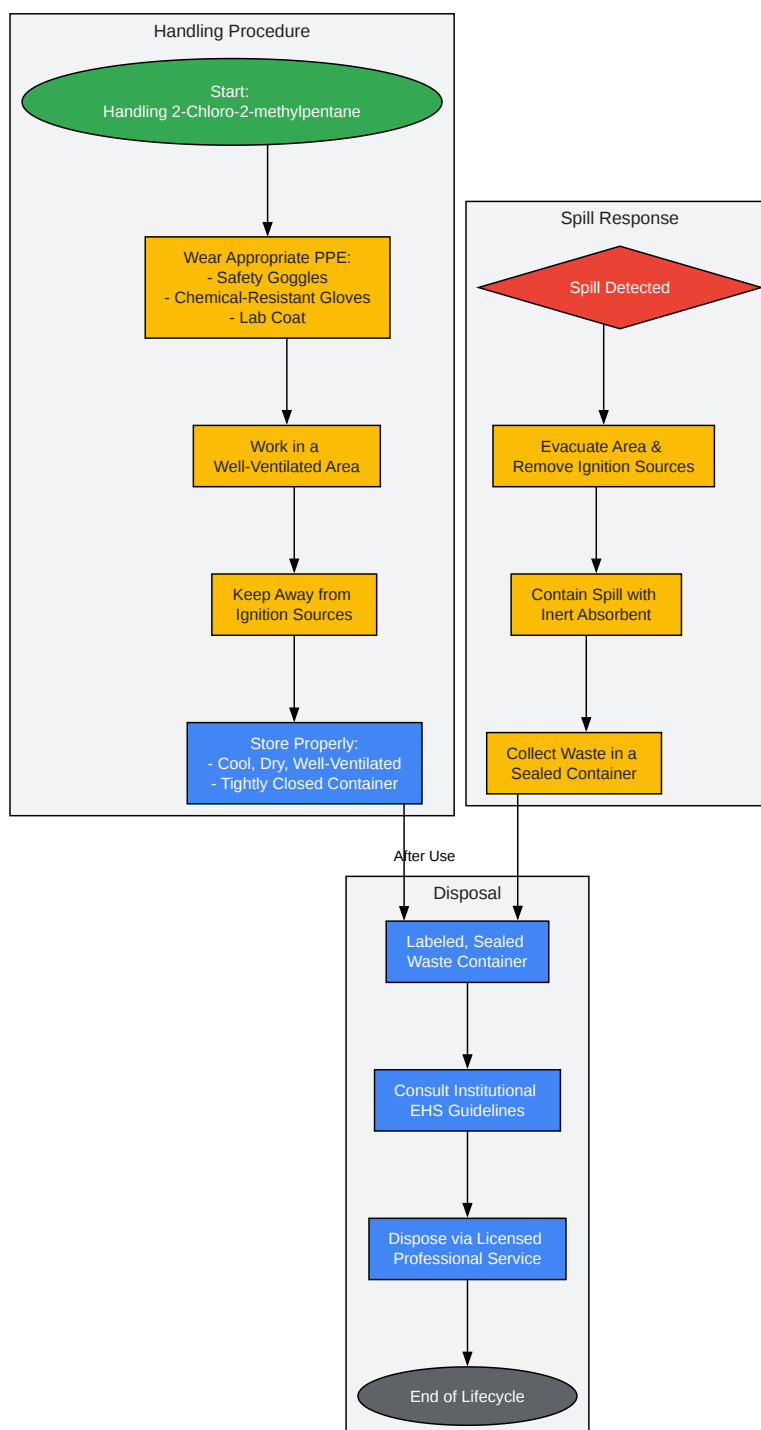
No, you should prevent the chemical from entering drains.[4][5] Discharge into the environment must be avoided.[4][6]

Experimental Protocols

Protocol for Handling a Small Spill of **2-Chloro-2-methylpentane**

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.
- **Eliminate Ignition Sources:** Remove all sources of ignition, such as open flames, hot surfaces, and sparking equipment.^{[4][6]}
- **Don Personal Protective Equipment (PPE):** At a minimum, wear chemical-resistant gloves, safety goggles, and a lab coat.
- **Contain the Spill:** Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.^[5]
- **Collect the Waste:** Carefully collect the absorbent material containing the spilled chemical and place it into a suitable, labeled, and closed container for disposal.^{[4][6]}
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the waste container according to your institution's hazardous waste disposal procedures.

Visual Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **2-Chloro-2-methylpentane**.

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